

2-(Trifluoromethyl)nicotinic acid structural formula and molecular weight

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Compound of Interest

Compound Name: 2-(Trifluoromethyl)nicotinic acid

Cat. No.: B023579

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An In-depth Technical Guide to 2-(Trifluoromethyl)nicotinic Acid

This guide provides detailed information on the structural and physical properties of **2-(Trifluoromethyl)nicotinic acid**, a heterocyclic compound relevant to researchers and professionals in drug development and chemical synthesis.

Quantitative Data

The fundamental molecular properties of **2-(Trifluoromethyl)nicotinic acid** are summarized below. This data is essential for stoichiometric calculations, analytical characterization, and experimental design.

Property	Value
Molecular Formula	C ₇ H ₄ F ₃ NO ₂ [1] [2] [3]
Molecular Weight	191.11 g/mol [1] [2] [4]
CAS Number	131747-43-8 [1] [2]

Structural Formula

2-(Trifluoromethyl)nicotinic acid, also known as 2-(trifluoromethyl)-3-pyridinecarboxylic acid, consists of a pyridine ring substituted with a trifluoromethyl group at the second position and a carboxylic acid group at the third position.^[3] The structural arrangement of these functional groups is a key determinant of the molecule's chemical reactivity and pharmacological activity.

Caption: Structural formula of **2-(Trifluoromethyl)nicotinic acid**.

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